

Application Notes and Protocols: Solvent Orange 60 in Non-Destructive Testing

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Compound of Interest

Compound Name: Solvent Orange 60

Cat. No.: B3427802

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Introduction

Solvent Orange 60 is a fluorescent dye known for its use in coloring plastics.^{[1][2][3]} While not a conventional dye for non-destructive testing (NDT), its fluorescent properties suggest a potential application in liquid penetrant inspection (LPI), a widely used NDT method for detecting surface-breaking defects in non-porous materials.^{[4][5]} This document provides detailed application notes and protocols for the hypothetical use of **Solvent Orange 60** in fluorescent penetrant inspection (FPI). It is important to note that while the principles of FPI are well-established, the specific use of **Solvent Orange 60** for this purpose is an inferred application based on its known properties.

Principle of Fluorescent Penetrant Inspection (FPI)

Fluorescent Penetrant Inspection is a non-destructive testing method used to locate surface-breaking defects such as cracks, seams, and porosity in a variety of materials. The process relies on the ability of a low-viscosity fluorescent liquid to penetrate into these defects. After the excess penetrant is removed from the surface, a developer is applied to draw the trapped penetrant back to the surface, revealing the defect as a fluorescent indication under ultraviolet (UV-A) light.

Properties of Solvent Orange 60

A comprehensive understanding of the physical and chemical properties of **Solvent Orange 60** is crucial for its potential application in NDT.

Property	Value	Reference
Chemical Formula	C18H10N2O	
Molecular Weight	270.28 g/mol	
Appearance	Orange powder	
Solubility	Insoluble in water; slightly soluble in ethanol, chloroform, benzene, toluene, xylene, and other organic solvents.	
Melting Point	230°C	
Heat Resistance (in PS)	Up to 300°C	
Light Fastness (in PS)	8 (Excellent)	

Experimental Protocols

The following protocols are based on standard fluorescent penetrant inspection procedures and have been adapted for the hypothetical use of **Solvent Orange 60**.

Preparation of Solvent Orange 60 Penetrant Solution

- Solvent Selection:** Due to its solubility, an organic solvent such as isopropanol or a light petroleum distillate should be chosen as the carrier for **Solvent Orange 60**.
- Concentration:** Prepare a 0.1% to 1.0% (w/v) solution of **Solvent Orange 60** in the selected solvent. The optimal concentration may need to be determined experimentally to achieve the best fluorescence and penetration characteristics.
- Mixing:** Thoroughly mix the solution until the **Solvent Orange 60** is completely dissolved.

Fluorescent Penetrant Inspection Protocol using Solvent Orange 60

This protocol outlines the steps for performing FPI on a non-porous test specimen.

1. Pre-cleaning:

- Thoroughly clean the surface of the test specimen to remove any contaminants such as oil, grease, dirt, or paint that could prevent the penetrant from entering defects.
- Use a suitable cleaning method (e.g., solvent cleaning, vapor degreasing, or ultrasonic cleaning).
- Ensure the surface is completely dry before applying the penetrant.

2. Penetrant Application:

- Apply the prepared **Solvent Orange 60** penetrant solution to the surface of the specimen.
- Application can be done by spraying, brushing, or immersing the part in the penetrant bath.
- Ensure complete coverage of the area to be inspected.

3. Dwell Time:

- Allow the penetrant to remain on the surface for a sufficient amount of time to penetrate into any surface-breaking defects.
- A typical dwell time ranges from 10 to 30 minutes, but may need to be adjusted based on the material, temperature, and the nature of the suspected defects.

4. Excess Penetrant Removal:

- Carefully remove the excess penetrant from the surface.
- For a solvent-removable penetrant, wipe the surface with a clean, lint-free cloth lightly dampened with the same solvent used to prepare the penetrant. Avoid using excessive solvent, as it can remove the penetrant from the defects.

- For a water-washable formulation (if developed), rinse the part with a gentle water spray.

5. Developer Application:

- Apply a thin, even layer of a suitable developer to the surface. The developer acts as a blotter, drawing the trapped penetrant out of the defects.
- Developers can be dry powder, water-soluble, water-suspendible, or non-aqueous. A non-aqueous wet developer is often used for its sensitivity.

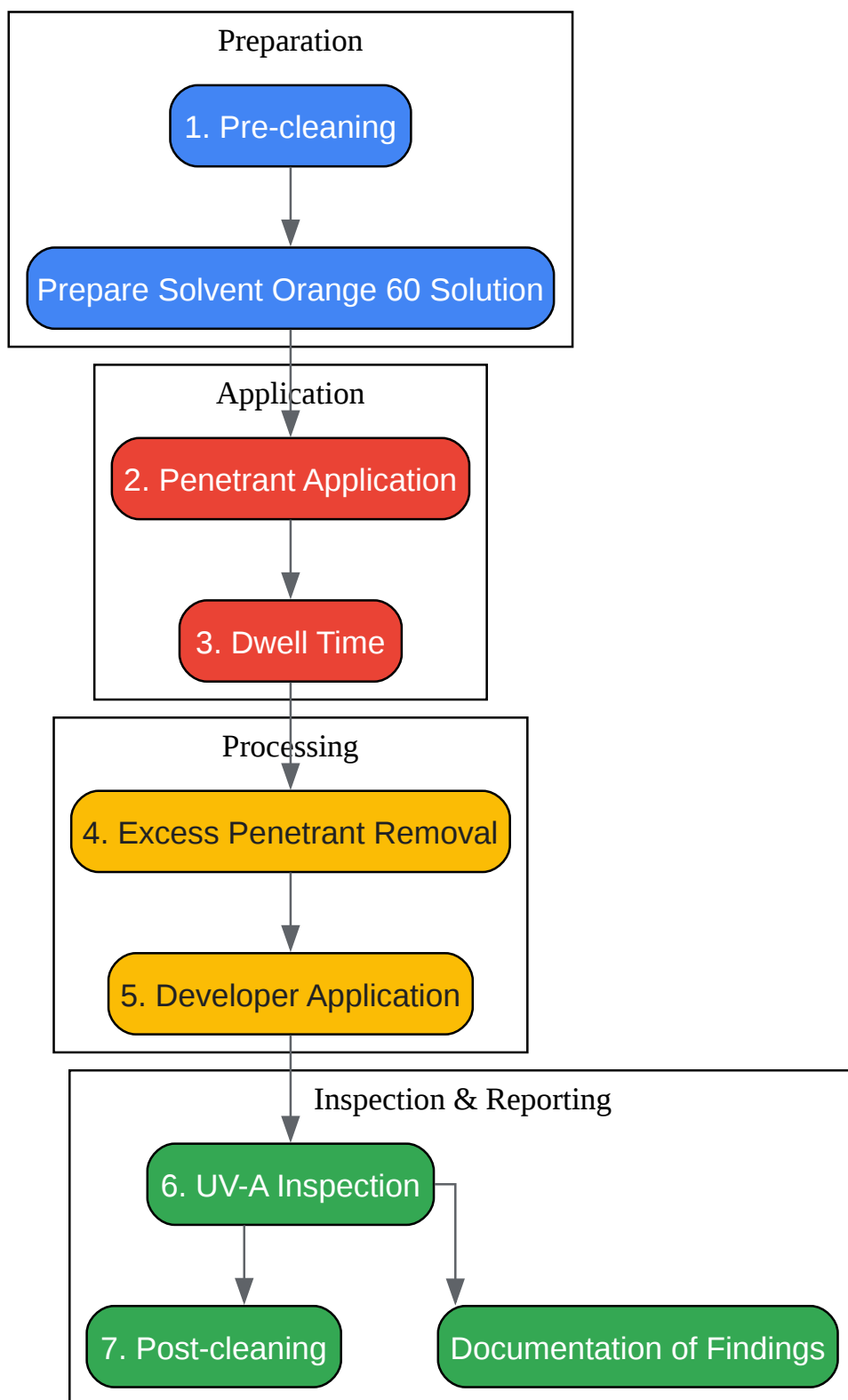
6. Inspection:

- Allow the developer to dry completely (typically 5-10 minutes).
- Inspect the specimen in a darkened area under a UV-A (black) light source (wavelength of approximately 365 nm).
- Surface defects will appear as fluorescent indications (glowing lines or dots) against the dark background.

7. Post-cleaning:

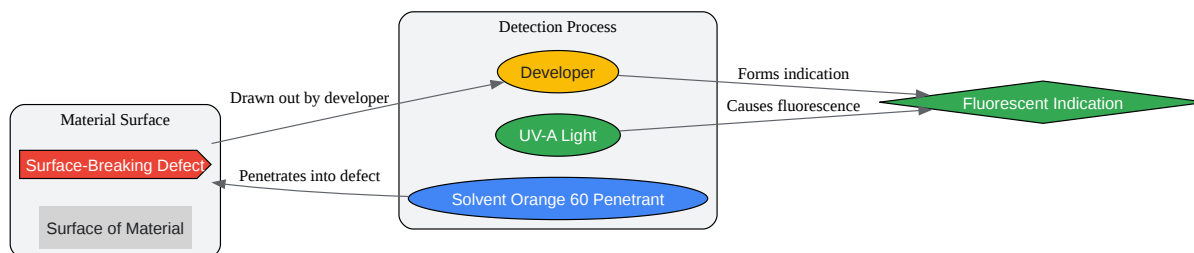
- After inspection, clean the specimen to remove all penetrant and developer residues.

Diagrams



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Caption: Workflow for Fluorescent Penetrant Inspection using **Solvent Orange 60**.



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Caption: Logical diagram of flaw detection using fluorescent penetrant.

Safety Precautions

Solvent Orange 60 may cause skin irritation in sensitive individuals and respiratory irritation. It is recommended to handle the compound in a well-ventilated area or a chemical fume hood. Personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn.

Conclusion

The fluorescent properties of **Solvent Orange 60** indicate its potential as a dye for non-destructive testing, specifically in fluorescent penetrant inspection. The protocols provided here are based on standard FPI procedures and should be adapted and validated for specific applications. Further research is needed to fully characterize the performance of **Solvent Orange 60** as a penetrant dye and to optimize its formulation for various materials and defect types.

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